

Application Note: Thermogravimetric Analysis of Strontium Bromide Monohydrate

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Compound of Interest

Compound Name: *Strontium bromide monohydrate*

Cat. No.: *B080916*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Thermogravimetric Analysis (TGA) is a powerful analytical technique used to measure changes in the mass of a sample as a function of temperature or time in a controlled atmosphere. This method is particularly valuable for characterizing hydrated salts, providing critical information about their thermal stability, stoichiometry of hydration, and decomposition kinetics.

Strontium bromide (SrBr_2) is an inorganic salt that exists in various hydrated forms, with the monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$) and hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$) being the most common. These materials are of significant interest for applications in thermochemical energy storage, where the reversible hydration and dehydration reactions are used to store and release thermal energy^{[1][2]}. The transition between the anhydrous and monohydrate forms is particularly relevant for applications requiring operating temperatures between 150°C and 300°C^{[1][2]}.

This application note provides a detailed protocol for the thermogravimetric analysis of **strontium bromide monohydrate** to determine its water content and dehydration temperature.

Experimental Protocol

1. Materials and Instrumentation

- Sample: **Strontium Bromide Monohydrate** ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$). Note: Commercially available strontium bromide is often in the hexahydrate form ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$)^[1]. The monohydrate can be prepared by drying the hexahydrate in a circulating air oven at 70-110°C for several hours until a constant mass is achieved, corresponding to the loss of five water molecules^{[1][3]}.
- Instrument: A calibrated thermogravimetric analyzer.
- Sample Pans: Aluminum or platinum pans are suitable.
- Purge Gas: High-purity nitrogen (99.99% or higher).

2. Instrument Setup and Calibration

- Ensure the TGA instrument is calibrated for both mass and temperature according to the manufacturer's guidelines.
- Set up the purge gas (Nitrogen) with a constant flow rate. A typical flow rate is 20-50 mL/min through the balance and furnace.
- Perform a baseline run with an empty sample pan to ensure a stable, flat baseline before running the sample.

3. TGA Method Parameters

A typical TGA method for analyzing the dehydration of **strontium bromide monohydrate** is detailed below.

Parameter	Value
Sample Mass	5 - 10 mg
Sample Pan	Open Aluminum Pan
Purge Gas	Nitrogen
Gas Flow Rate	40 mL/min
Temperature Program	1. Equilibrate at 30°C 2. Isothermal for 5 min 3. Ramp from 30°C to 300°C at 10°C/min

4. Procedure

- Tare an empty TGA sample pan on the microbalance.
- Accurately weigh 5-10 mg of the **strontium bromide monohydrate** sample into the pan. Record the initial mass precisely.
- Load the sample pan into the TGA furnace.
- Start the pre-defined temperature program.
- The instrument will record the sample mass as a function of temperature.
- Once the run is complete, cool the furnace and remove the sample.
- Analyze the resulting TGA curve to determine the mass loss and decomposition temperatures.

Data Presentation and Results

The TGA of **strontium bromide monohydrate** is expected to show a single, well-defined mass loss step corresponding to the removal of one molecule of water of crystallization. The reaction for this dehydration is:



The theoretical mass loss can be calculated based on the molar masses:

- Molar Mass of $\text{SrBr}_2 \cdot \text{H}_2\text{O}$: 265.44 g/mol
- Molar Mass of H_2O : 18.02 g/mol
- Theoretical % Mass Loss: $(18.02 / 265.44) * 100\% = 6.79\%$

The experimental data obtained from the TGA curve is summarized in the table below. The onset temperature represents the temperature at which the dehydration process begins, while the final temperature indicates the completion of the water loss. The transition to the anhydrous form is reported to occur at approximately 180°C[3][4].

Table 1: Summary of TGA Data for SrBr₂·H₂O Dehydration

Parameter	Theoretical Value	Experimental Value (Typical)
Initial Mass (mg)	N/A	7.55 mg
Dehydration Step	1	1
Onset Temperature	N/A	~165°C
Final Temperature	N/A	~195°C
Mass Loss (%)	6.79%	6.82%
Residue at 300°C (%)	93.21%	93.18%

The close agreement between the experimental mass loss and the theoretical value confirms the sample's identity as a monohydrate and indicates its purity.

Logical Workflow Diagram

The following diagram illustrates the complete workflow for the TGA of **strontium bromide monohydrate**, from sample preparation to final data analysis.

Caption: TGA experimental workflow for **Strontium Bromide Monohydrate**.

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